

Technical Guide: Purity and Isotopic Enrichment of Dimethyl (2-Oxononyl)phosphonate-d15

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Compound of Interest

Compound Name: Dimethyl (2-Oxononyl)phosphonate-d15

Cat. No.: B565110

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the purity and isotopic enrichment of **Dimethyl (2-Oxononyl)phosphonate-d15**, a deuterated analog of a key reagent used in various synthetic organic chemistry applications, including the Horner-Wadsworth-Emmons reaction. This document outlines the analytical methodologies for assessing its quality, presents typical quantitative data, and details relevant experimental protocols.

Quantitative Data Summary

The purity and isotopic enrichment of **Dimethyl (2-Oxononyl)phosphonate-d15** are critical parameters for its use as an internal standard in mass spectrometry-based assays or as a building block in the synthesis of deuterated molecules. The following tables summarize representative data for a typical batch of this compound.

Table 1: Chemical Purity Data

Parameter	Specification	Result	Method
Chemical Purity	≥98.0%	99.2%	¹ H NMR
Water Content	≤0.5%	0.1%	Karl Fischer Titration
Residual Solvents	Conforms to ICH Q3C	<0.1% (DCM, Hexanes)	¹ H NMR

Table 2: Isotopic Enrichment Data

Parameter	Specification	Result	Method
Isotopic Enrichment	≥98 atom % D	99.5 atom % D	Mass Spectrometry
Deuterium Incorporation	≥99% d15	99.6%	Mass Spectrometry
Isotopic Distribution	d15: 99.6%, d14: 0.3%, d13: 0.1%	Mass Spectrometry	

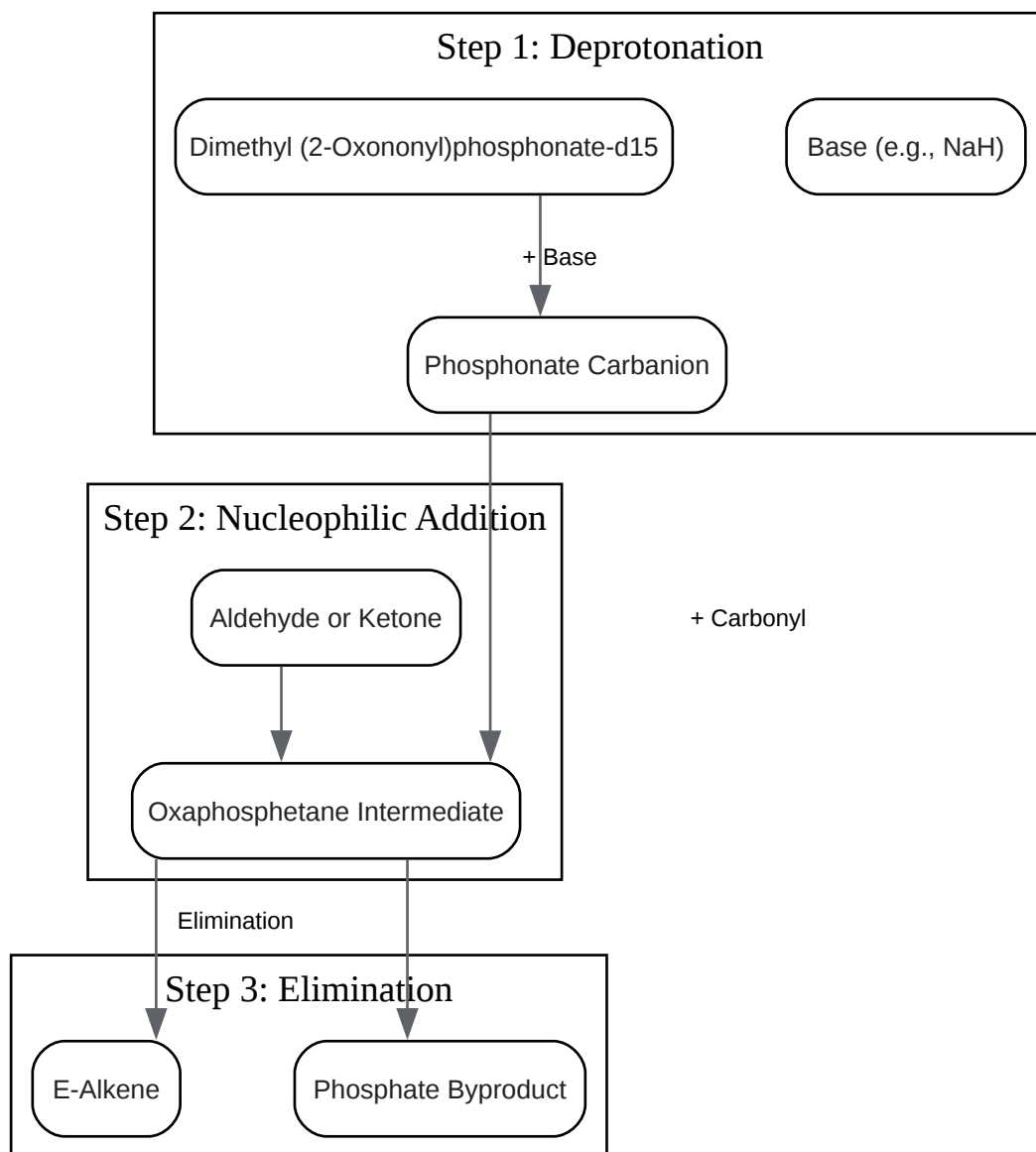
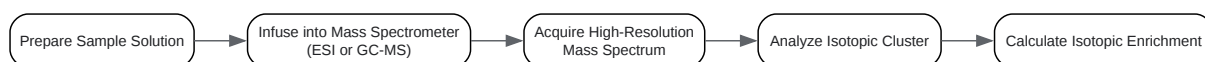
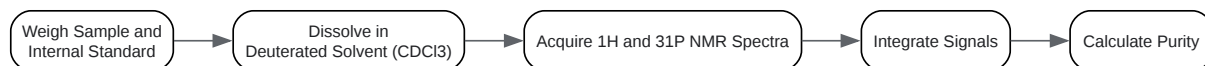
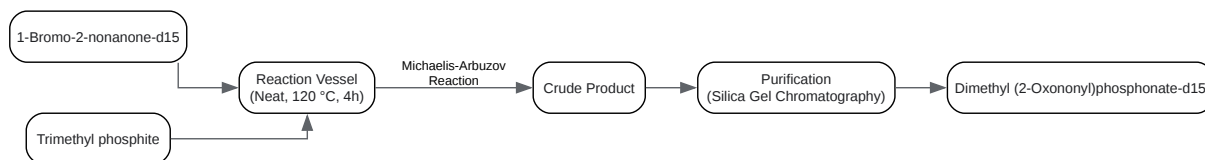
Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **Dimethyl (2-Oxononyl)phosphonate-d15** are provided below. These protocols are based on established synthetic routes for β-ketophosphonates and standard analytical techniques.

Synthesis via Michaelis-Arbuzov Reaction

The synthesis of **Dimethyl (2-Oxononyl)phosphonate-d15** can be achieved through a modified Michaelis-Arbuzov reaction using deuterated starting materials.

Workflow for Synthesis:



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